

# 2-Methyl-1-propanethiol physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-1-propanethiol

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## An In-depth Technical Guide to the Physical and Chemical Properties of **2-Methyl-1-propanethiol**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Methyl-1-propanethiol**, also known as isobutyl mercaptan, is an organosulfur compound with the chemical formula  $C_4H_{10}S$ .<sup>[1]</sup> It is a colorless liquid recognized by its strong, pungent odor, often likened to that of a skunk.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Methyl-1-propanethiol**, including quantitative data, experimental methodologies, and key chemical reactions. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields where this compound may be utilized.

## Physical Properties

**2-Methyl-1-propanethiol** is a volatile, colorless liquid with a distinct and powerful odor.<sup>[1]</sup> Its physical characteristics are crucial for its handling, storage, and application in various experimental and industrial settings. A summary of its key physical properties is presented in the tables below.

**Table 1: General and Physical Properties of 2-Methyl-1-propanethiol**

Property	Value	Source(s)
Molecular Formula	C4H10S	[1]
Molecular Weight	90.19 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Strong, pungent, skunk-like	[1]
Boiling Point	87-89 °C	
Melting Point	-145 °C	[2]
Density	0.831 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.4385	

**Table 2: Solubility and Vapor Properties of 2-Methyl-1-propanethiol**

Property	Value	Source(s)
Water Solubility	Poorly soluble/Slightly soluble	[1]
Solubility in Organic Solvents	Soluble in alcohol and ether	
Vapor Pressure	124 mmHg at 37.8 °C	
Vapor Density	3.1 (vs air)	

## Chemical Properties and Reactivity

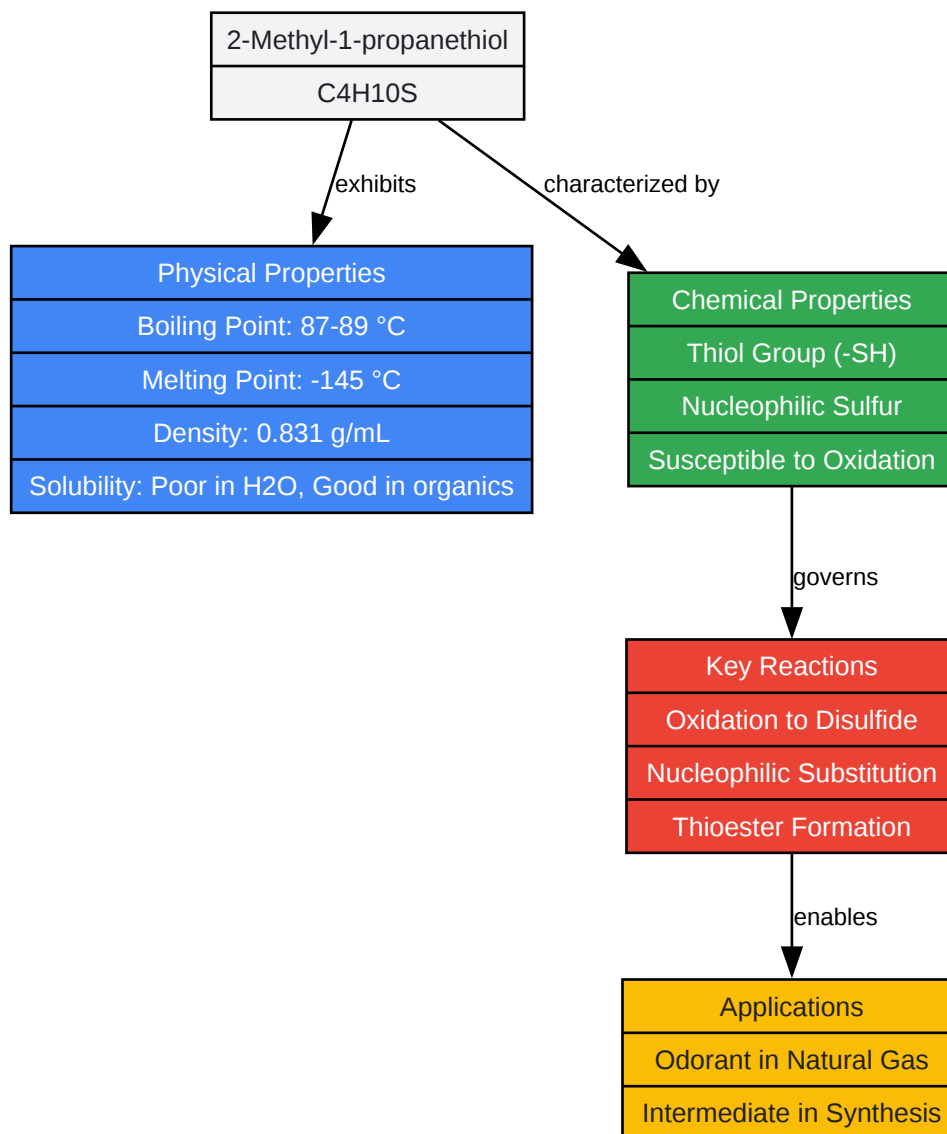
The chemical behavior of **2-Methyl-1-propanethiol** is primarily dictated by the presence of the thiol (-SH) functional group. This group imparts nucleophilic character to the molecule and is susceptible to oxidation.

## Key Chemical Reactions:

- Oxidation: Thiols can be oxidized to form disulfides. In the case of **2-Methyl-1-propanethiol**, oxidation yields diisobutyl disulfide.<sup>[3][4]</sup> This reaction is a common pathway for the dimerization of thiols.
- Nucleophilic Substitution: The sulfur atom in **2-Methyl-1-propanethiol** acts as a nucleophile, enabling it to participate in nucleophilic substitution reactions with electrophiles such as alkyl halides.<sup>[1]</sup>
- Thioester Formation: The reaction of **2-Methyl-1-propanethiol** with carboxylic acids or their derivatives can produce thioesters, which are valuable intermediates in organic synthesis.<sup>[1]</sup>

## Logical Relationship of Key Properties

## Logical Relationships of 2-Methyl-1-propanethiol Properties



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Caption: Key properties and reactions of **2-Methyl-1-propanethiol**.

## Experimental Protocols

The following are detailed methodologies for determining the key physical and chemical properties of **2-Methyl-1-propanethiol**. These represent standard laboratory procedures.

## Determination of Boiling Point

Objective: To determine the boiling point of **2-Methyl-1-propanethiol** at atmospheric pressure.

Methodology:

- A small volume of **2-Methyl-1-propanethiol** is placed in a distillation flask. A few boiling chips are added to ensure smooth boiling.
- A thermometer is positioned in the neck of the flask such that the top of the bulb is level with the side arm leading to the condenser.
- The flask is heated gently.
- The temperature at which the liquid boils and its vapor condenses on the thermometer, with the condensate dripping from the thermometer bulb, is recorded as the boiling point. The temperature should remain constant during this phase.

## Determination of Density

Objective: To measure the density of **2-Methyl-1-propanethiol** at a specified temperature (e.g., 25 °C).

Methodology:

- A clean, dry pycnometer (a small glass flask of a known volume) is weighed accurately.
- The pycnometer is filled with **2-Methyl-1-propanethiol**.
- The filled pycnometer is placed in a constant temperature bath (25 °C) until it reaches thermal equilibrium.
- The volume is adjusted precisely to the pycnometer's calibration mark.
- The pycnometer is removed from the bath, carefully dried on the outside, and weighed again.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Oxidation to Diisobutyl Disulfide

Objective: To synthesize diisobutyl disulfide via the oxidation of **2-Methyl-1-propanethiol**.

Methodology:

- **2-Methyl-1-propanethiol** is dissolved in a suitable solvent, such as ethanol or dichloromethane.
- An oxidizing agent, such as a solution of iodine (I<sub>2</sub>) in the same solvent, is added dropwise to the thiol solution with stirring. The reaction progress can often be monitored by the disappearance of the iodine color.
- The reaction is stirred at room temperature until completion.
- The solvent is removed under reduced pressure.
- The resulting crude diisobutyl disulfide can be purified by techniques such as distillation or column chromatography.
- The identity and purity of the product can be confirmed by spectroscopic methods (e.g., NMR, IR, and Mass Spectrometry).

## Safety Information

**2-Methyl-1-propanethiol** is a hazardous substance and must be handled with appropriate safety precautions.

### Table 3: Hazard and Safety Information for 2-Methyl-1-propanethiol

Category	Information	Source(s)
General Hazards	Highly flammable liquid and vapor. Irritating to eyes, respiratory system, and skin.	[5]
Health Hazards	May cause skin sensitization. Inhalation of high concentrations can lead to respiratory irritation and potentially affect the central nervous system. Ingestion may be harmful.	[5]
Fire Hazards	Severe fire hazard when exposed to heat, flames, or oxidizers. Combustion produces toxic gases, including sulfur oxides.	[5]
Handling	Use in a well-ventilated area, preferably in a fume hood. Keep away from ignition sources. Wear appropriate personal protective equipment (gloves, safety goggles, lab coat).	[5]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidants, acids, and bases.	

## Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **2-Methyl-1-propanethiol**. Key identifiers are provided below.

**Table 4: Spectroscopic and Structural Identifiers**

Identifier	Value	Source(s)
CAS Registry Number	513-44-0	[1]
SMILES String	CC(C)CS	
InChI Key	BDFAOUQQXJIZDG-UHFFFAOYSA-N	

## Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **2-Methyl-1-propanethiol**. The data presented, including physical constants, chemical reactivity, experimental methodologies, and safety information, is intended to support researchers and scientists in their work with this compound. The distinct properties of **2-Methyl-1-propanethiol**, governed by its thiol group, make it a versatile, albeit hazardous, chemical with important applications in various fields.

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## References

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Address: 3281 E Guasti Rd

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